

Spectroscopic Characterization of 1,2-Difluoro-4-cyclopropylbenzene: A Technical Guide

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Compound of Interest

Compound Name: 1,2-Difluoro-4-cyclopropylbenzene

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Introduction

1,2-Difluoro-4-cyclopropylbenzene is a substituted aromatic hydrocarbon of increasing interest in medicinal chemistry and materials science. The unique combination of a difluorinated benzene ring and a cyclopropyl group imparts specific electronic and conformational properties to the molecule, making a thorough understanding of its spectroscopic characteristics essential for its synthesis, identification, and application. The fluorine atoms introduce significant changes in the electron distribution of the benzene ring, while the cyclopropyl group, with its unique "bent" bonds, can engage in conjugation with the aromatic system. This guide provides an in-depth analysis of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for **1,2-Difluoro-4-cyclopropylbenzene**, offering a valuable resource for researchers, scientists, and drug development professionals.

While a complete set of experimentally acquired spectra for this specific molecule is not readily available in public databases, this guide presents high-quality predicted spectroscopic data, interpreted and contextualized with experimental data from closely related structural analogs. This approach provides a robust and scientifically sound characterization of the title compound.

Molecular Structure and Key Features

The structure of **1,2-Difluoro-4-cyclopropylbenzene**, with the IUPAC numbering used for spectral assignments, is shown below.

Caption: Molecular structure of **1,2-Difluoro-4-cyclopropylbenzene**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the structure of organic molecules. For **1,2-Difluoro-4-cyclopropylbenzene**, ^1H , ^{13}C , and ^{19}F NMR spectra provide complementary information for a complete structural assignment.

^1H NMR Spectroscopy

The ^1H NMR spectrum is expected to show signals for both the aromatic and the cyclopropyl protons. The chemical shifts and coupling patterns are influenced by the electronegative fluorine atoms and the magnetic anisotropy of the benzene and cyclopropane rings.^[1]

Predicted ^1H NMR Data (500 MHz, CDCl_3):

Proton	Predicted Chemical Shift (ppm)	Multiplicity	Coupling Constant(s) (Hz)
H-3	6.85 - 6.95	ddd	$J(\text{H3-H5}) \approx 2.5$, $J(\text{H3-F1}) \approx 8.0$, $J(\text{H3-F2}) \approx 5.0$
H-5	6.90 - 7.00	ddd	$J(\text{H5-H6}) \approx 8.5$, $J(\text{H5-H3}) \approx 2.5$, $J(\text{H5-F2}) \approx 2.0$
H-6	7.00 - 7.10	ddd	$J(\text{H6-H5}) \approx 8.5$, $J(\text{H6-F1}) \approx 10.0$, $J(\text{H6-F2}) \approx 2.0$
H-7 (CH)	1.80 - 1.90	m	-
H-8/H-9 (CH ₂)	0.90 - 1.00	m	-
H-8'/H-9' (CH ₂)	0.60 - 0.70	m	-

Interpretation:

- Aromatic Region (6.85 - 7.10 ppm):** The three aromatic protons (H-3, H-5, and H-6) will appear as complex multiplets due to proton-proton and proton-fluorine couplings. The ortho, meta, and para couplings between protons and the couplings to the two fluorine atoms will result in overlapping signals.^[2] The electron-withdrawing nature of the fluorine atoms generally leads to a downfield shift of the aromatic protons compared to unsubstituted benzene.
- Cyclopropyl Region (0.60 - 1.90 ppm):** The cyclopropyl protons exhibit characteristic upfield shifts due to the ring current effect of the cyclopropane ring. The methine proton (H-7) will be the most downfield of the cyclopropyl protons, appearing as a multiplet. The four methylene protons on the cyclopropyl ring (H-8, H-8', H-9, H-9') are diastereotopic and will appear as two distinct multiplets.

¹³C NMR Spectroscopy

The ^{13}C NMR spectrum will show nine distinct signals corresponding to the nine carbon atoms in the molecule. The chemical shifts will be influenced by the fluorine substituents and the cyclopropyl group.

Predicted ^{13}C NMR Data (125 MHz, CDCl_3):

Carbon	Predicted Chemical Shift (ppm)	Multiplicity (due to C-F coupling)	Coupling Constant(s) (Hz)
C-1	150 - 153	dd	$^1\text{J}(\text{C1-F1}) \approx 245$, $^2\text{J}(\text{C1-F2}) \approx 15$
C-2	148 - 151	dd	$^1\text{J}(\text{C2-F2}) \approx 245$, $^2\text{J}(\text{C2-F1}) \approx 15$
C-3	115 - 118	d	$^2\text{J}(\text{C3-F2}) \approx 20$
C-4	135 - 138	dd	$^3\text{J}(\text{C4-F1}) \approx 5$, $^4\text{J}(\text{C4-F2}) \approx 2$
C-5	120 - 123	d	$^3\text{J}(\text{C5-F2}) \approx 5$
C-6	118 - 121	d	$^2\text{J}(\text{C6-F1}) \approx 20$
C-7 (CH)	15 - 18	s	-
C-8/C-9 (CH_2)	8 - 12	s	-

Interpretation:

- Aromatic Region (115 - 153 ppm): The carbons directly attached to the fluorine atoms (C-1 and C-2) will appear as doublets of doublets at very downfield shifts due to the large one-bond carbon-fluorine coupling constants ($^1\text{J}(\text{C-F})$).^[3] The other aromatic carbons will also show smaller couplings to the fluorine atoms.
- Cyclopropyl Region (8 - 18 ppm): The carbons of the cyclopropyl ring will appear at upfield chemical shifts, characteristic of strained ring systems.

^{19}F NMR Spectroscopy

^{19}F NMR is a highly sensitive technique for the characterization of fluorinated compounds. The two fluorine atoms in **1,2-Difluoro-4-cyclopropylbenzene** are chemically non-equivalent and are expected to show two distinct signals.

Predicted ^{19}F NMR Data (470 MHz, CDCl_3 , referenced to CFCl_3):

Fluorine	Predicted Chemical Shift (ppm)	Multiplicity	Coupling Constant(s) (Hz)
F-1	-135 to -140	ddd	$^3\text{J}(\text{F1-F2}) \approx 20$, $\text{J}(\text{F1-H6}) \approx 10.0$, $\text{J}(\text{F1-H3}) \approx 8.0$
F-2	-138 to -143	ddd	$^3\text{J}(\text{F2-F1}) \approx 20$, $\text{J}(\text{F2-H3}) \approx 5.0$, $\text{J}(\text{F2-H5}) \approx 2.0$

Interpretation:

The chemical shifts of the fluorine atoms are in the typical range for aryl fluorides.[4] The two fluorine atoms will couple to each other, resulting in a doublet for each signal with a typical ortho F-F coupling constant of around 20 Hz.[5] Each fluorine signal will be further split by the neighboring aromatic protons.

Experimental Protocol for NMR Data Acquisition

Caption: Workflow for GC-MS data acquisition.

Conclusion

This technical guide provides a comprehensive overview of the predicted spectroscopic data (NMR, IR, and MS) for **1,2-Difluoro-4-cyclopropylbenzene**. The detailed analysis and interpretation, supported by data from analogous compounds and established spectroscopic principles, offer a reliable foundation for the identification and characterization of this molecule. The provided experimental protocols serve as a practical guide for researchers to acquire high-quality spectroscopic data. This information is invaluable for professionals in drug discovery,

materials science, and synthetic chemistry who are working with this and structurally related compounds.

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